

Prudent Disposal of BMS-192364: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-192364

Cat. No.: B1667176

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-192364** could not be located. The following guidance is based on the general principles of safe disposal for halogenated organic research compounds and information from generic safety data sheets. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and comply with all local, state, and federal regulations.

BMS-192364 is a research chemical with the molecular formula $C_{15}H_9ClF_3N_3O_2$. Its structure includes chlorinated and fluorinated phenyl groups, classifying it as a halogenated organic compound. Such compounds require careful handling and disposal to minimize environmental impact and ensure personnel safety.

Personal Protective Equipment (PPE) and Handling

When handling **BMS-192364** in its solid powder form or in solution, researchers should adhere to standard laboratory safety protocols. This includes working in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols. The following personal protective equipment should be worn:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected for integrity before use and disposed of properly after handling the compound.
- **Body Protection:** A standard laboratory coat is required.

Spill Response Procedures

In the event of a spill, the area should be immediately secured to prevent further contamination.

- **Small Spills (Solid):** If a small amount of the solid is spilled, it should be carefully swept up using a dustpan and brush, avoiding the generation of dust. The collected material should be placed in a sealed, labeled container for hazardous waste disposal. The area should then be decontaminated with a suitable solvent and wiped clean.
- **Large Spills or Solutions:** For larger spills or spills involving solutions of **BMS-192364**, absorbent, non-combustible material (e.g., vermiculite, sand) should be used to contain and absorb the spill. The absorbed material should then be collected into a labeled, sealed container for hazardous waste disposal. The spill area should be thoroughly decontaminated.

Proper Disposal Pathway

As a halogenated organic compound, **BMS-192364** should be treated as hazardous chemical waste. It should not be disposed of down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- **Segregation:** All waste containing **BMS-192364**, including unused compound, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, must be segregated from non-hazardous waste.
- **Containerization:** Waste should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. The label should include the chemical name ("**BMS-192364**"), the words "Hazardous Waste," and any other information required by your institution.
- **Storage:** The sealed waste container should be stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- **Institutional Pickup:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. The EHS department will ensure the waste is transported to a licensed hazardous waste disposal facility, where it will likely be destroyed via high-temperature incineration.

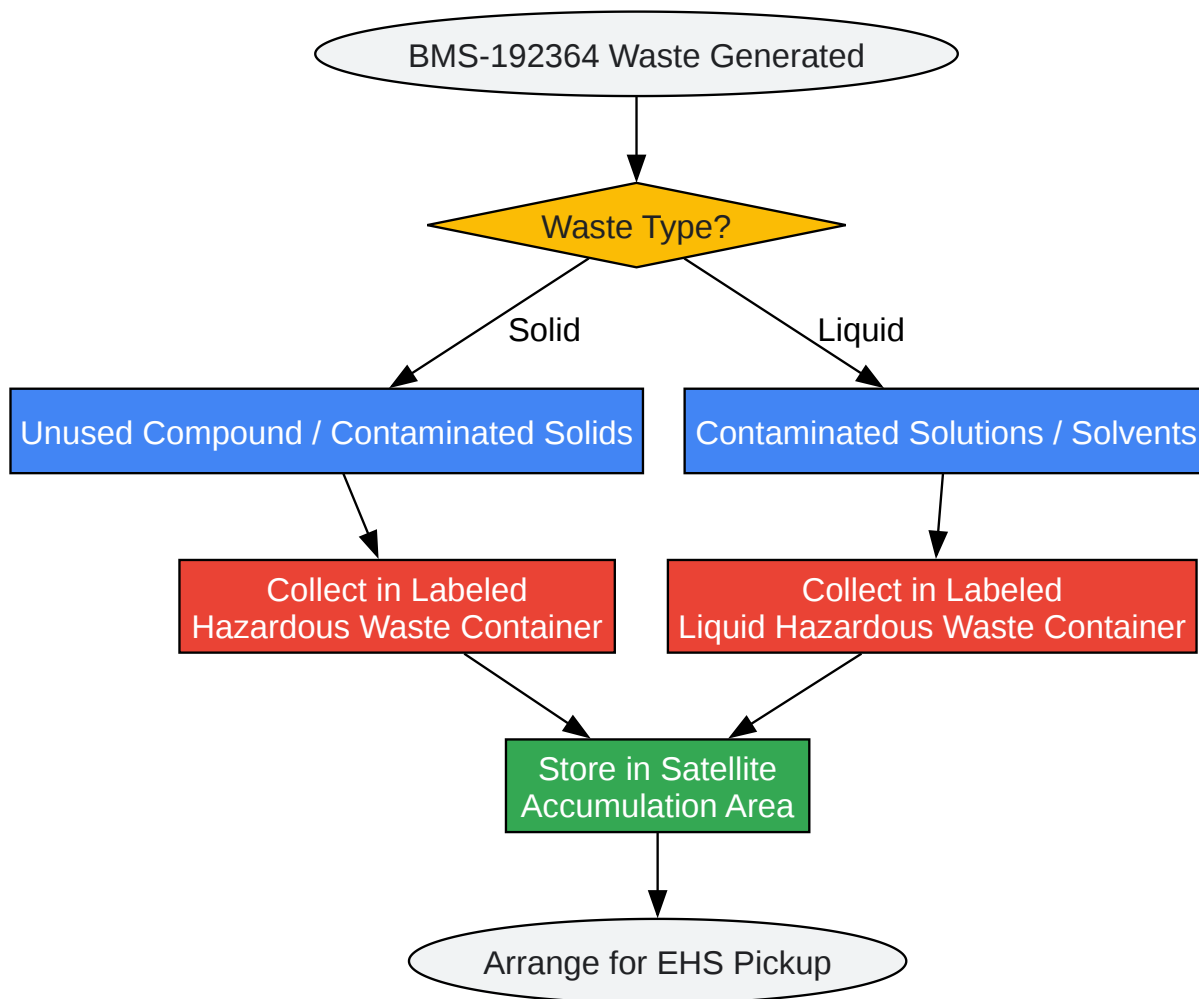
Chemical and Physical Properties

A summary of the known properties of **BMS-192364** is provided below for reference.

Property	Value
CAS Number	202822-21-7
Molecular Formula	C ₁₅ H ₉ ClF ₃ N ₃ O ₂
Molecular Weight	355.70 g/mol
Appearance	Solid powder
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. [1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BMS-192364** waste.



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Caption: Workflow for the proper disposal of **BMS-192364** waste.

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References

- 1. BMS-192364 | Elex Biotech LLC [elexbiotech.com]
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